

A Comprehensive Technical Guide to the Physicochemical Properties of Propylene Glycol Dicaprylate/Dicaprate

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Compound of Interest

Compound Name: *Propylene glycol dicaprylate*

Cat. No.: *B152784*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Propylene glycol dicaprylate/dicaprate is a versatile diester of propylene glycol with caprylic and capric acids, two medium-chain fatty acids.[1][2] It is a widely utilized excipient in the pharmaceutical, cosmetic, and food industries, valued for its properties as an emollient, solvent, and viscosity-increasing agent.[3][4] This technical guide provides an in-depth analysis of its core physicochemical properties, offering valuable data and experimental insights for professionals in research and development.

Chemical Identity

Propylene glycol dicaprylate/dicaprate is a complex mixture of the propylene glycol mono- and diesters of caprylic and capric acids, with the diester fraction being predominant.[5]

Identifier	Value
Chemical Name	Propylene Glycol Dicaprylate/Dicaprate
INCI Name	PROPYLENE GLYCOL DICAPRYLATE/DICAPRATE
CAS Number	68583-51-7, 58748-27-9, 68988-72-7[6]
EINECS/ELINCS No.	271-516-3[4]
Molecular Formula	C21H44O6 (representative)[7]
Molecular Weight	Approximately 392.57 g/mol (representative)[7] [8]
Synonyms	Decanoic acid, mixed diesters with octanoic acid and propylene glycol; Propylene glycol dicaprylocaprate[5][9]

Physicochemical Properties

The functional performance of **propylene glycol dicaprylate**/dicaprate in various applications is dictated by its distinct physicochemical characteristics.

General Properties

Property	Description
Appearance	Clear, colorless to pale yellowish, oily liquid.[3] [4]
Odor	Neutral or slightly fatty odor.[9][10]
Taste	Neutral taste.[9]

Quantitative Physicochemical Data

The following table summarizes the key quantitative properties of **propylene glycol dicaprylate**/dicaprate, compiled from various technical sources.

Property	Value	Unit	Method
Density (at 20°C)	0.923 - 0.929	g/cm ³	Ph. Eur. 2.2.5
Viscosity (at 20°C)	9 - 12	mPa·s	Ph. Eur. 2.2.9[9]
Refractive Index (at 20°C)	1.436 - 1.442	Ph. Eur. 2.2.6	
Boiling Point	269.6	°C at 760 mmHg	Estimated[7]
Melting Point	-50	°C	
Flash Point	121.8	°C	Estimated[7]
Acid Value	≤ 0.2	mg KOH/g	Ph. Eur. 2.5.1[5][9]
Hydroxyl Value	≤ 10	mg KOH/g	Ph. Eur. 2.5.3[5][9]
Iodine Value	≤ 1.0	g I ₂ /100g	Ph. Eur. 2.5.4[5]
Peroxide Value	≤ 1.0	meq O ₂ /kg	Ph. Eur. 2.5.5[5]
Saponification Value	310 - 335	mg KOH/g	Ph. Eur. 2.5.6[5]
Water Content	≤ 0.1	%	Ph. Eur. 2.5.12[5][9]

Solubility Profile

Propylene glycol dicaprylate/dicaprate is a lipophilic substance with limited aqueous solubility.[3][10]

Solvent	Solubility
Water	Insoluble[9]
Ethanol (96%)	Soluble[9][11]
Isopropanol	Soluble[9]
Acetone	Soluble[9]
Ethyl Acetate	Soluble[9][10]
Hexane	Soluble[9][10]
Dichloromethane	Soluble[10]
Toluene	Soluble[9]
Diethyl Ether	Soluble[9]
Vegetable Oils	Miscible in all ratios[4][9]
Glycerol	Insoluble[9]

Experimental Protocols

Detailed methodologies for determining the key physicochemical properties are outlined below. These protocols are based on standard pharmacopeial methods and general laboratory practices.

Determination of Density

The density of **propylene glycol dicaprylate**/dicaprinate can be accurately measured using a pycnometer or a digital density meter.[12][13]

Method: Pycnometry

- Preparation: Clean and dry a pycnometer of a suitable volume. Determine and record the mass of the empty pycnometer.
- Calibration: Fill the pycnometer with deionized water of a known temperature (e.g., 20°C) and record the mass. Calculate the exact volume of the pycnometer using the known density

of water at that temperature.

- **Measurement:** Empty and thoroughly dry the pycnometer. Fill it with the **propylene glycol dicaprylate**/dicaprate sample, ensuring no air bubbles are present. Adjust the temperature to 20°C.
- **Weighing:** Determine the mass of the pycnometer filled with the sample.
- **Calculation:** Calculate the density by dividing the mass of the sample by the calibrated volume of the pycnometer.

Measurement of Viscosity

The viscosity of this oily liquid is typically determined using a capillary viscometer or a rotational viscometer.[\[14\]](#)[\[15\]](#)

Method: Capillary Viscometry (ASTM D445)

- **Apparatus:** Select a calibrated glass capillary viscometer suitable for the expected viscosity range.
- **Sample Preparation:** Ensure the sample is free of air bubbles and at a constant, known temperature (e.g., 20°C) by placing it in a temperature-controlled bath.[\[16\]](#)
- **Measurement:** Draw the liquid into the viscometer up to a specified mark.
- **Flow Time:** Allow the liquid to flow under gravity and measure the time it takes for the meniscus to pass between two marked points on the capillary.[\[16\]](#)
- **Calculation:** Calculate the kinematic viscosity by multiplying the flow time by the viscometer's calibration constant. The dynamic viscosity can then be calculated by multiplying the kinematic viscosity by the density of the liquid at the same temperature.

Assessment of Solubility

A common method to determine the solubility of a substance in a particular solvent is the shake-flask method.[\[17\]](#)

Method: Shake-Flask Method

- Preparation: Add an excess amount of **propylene glycol dicaprylate**/dicaprate to a known volume of the solvent in a sealed container (e.g., a screw-capped vial).
- Equilibration: Agitate the mixture at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.[\[17\]](#)
- Separation: Allow the mixture to stand undisturbed until a clear supernatant is formed. If necessary, centrifuge the sample to separate the undissolved solute.
- Quantification: Carefully withdraw an aliquot of the saturated supernatant.
- Analysis: Determine the concentration of the dissolved **propylene glycol dicaprylate**/dicaprate in the aliquot using a suitable analytical technique, such as gas chromatography (GC).[\[18\]](#) The solubility is expressed as the mass of solute per volume or mass of the solvent.

Stability and Storage

Propylene glycol dicaprylate/dicaprate is a stable compound under normal storage conditions.[\[10\]](#) It exhibits high stability against oxidation.[\[9\]](#) To ensure its quality, it should be preserved in well-closed containers and protected from moisture.[\[5\]](#)

Applications in Drug Development

The unique properties of **propylene glycol dicaprylate**/dicaprate make it a valuable excipient in various pharmaceutical formulations:

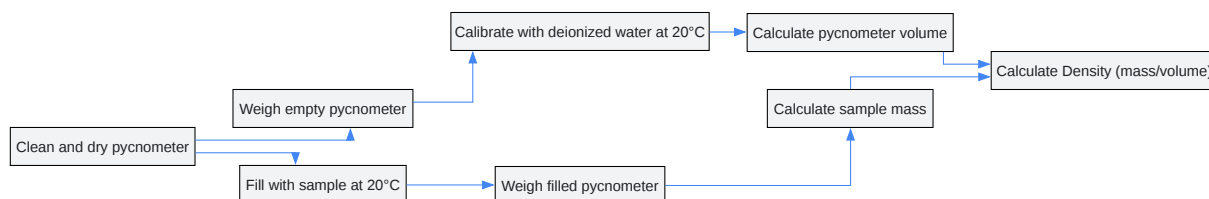
- Emollient: It imparts a smooth, non-greasy feel to topical preparations.[\[6\]](#)
- Solvent: It serves as a good solvent for many active pharmaceutical ingredients (APIs), particularly lipophilic drugs.[\[9\]](#)
- Vehicle for Injectables: Its low viscosity makes it suitable as a carrier oil for subcutaneous and intramuscular injections.[\[9\]](#)

- Penetration Enhancer: It can enhance the skin penetration of other ingredients in topical formulations.[1]
- Viscosity-Increasing Agent: It can be used to modify the viscosity of non-aqueous formulations.[4]

Visualizations

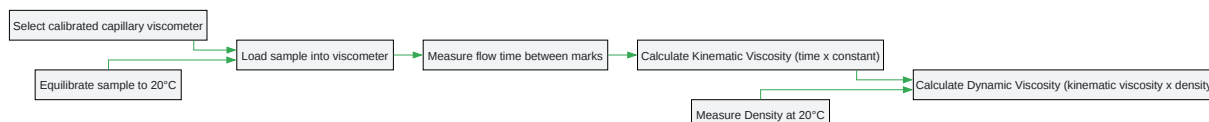
Experimental Workflow Diagrams

The following diagrams, generated using Graphviz, illustrate the logical flow of the experimental protocols described above.



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Workflow for Density Determination using Pycnometry.



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Workflow for Viscosity Measurement using Capillary Viscometry.



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Workflow for Solubility Assessment using the Shake-Flask Method.

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